

Physical and chemical properties of Bidwillol A.

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Compound of Interest

Compound Name: *Bidwillol A*

Cat. No.: *B170197*

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Bidwillol A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bidwillol A is a naturally occurring pterocarpan, a class of isoflavonoids, that has been isolated from several plant species of the *Erythrina* genus. While not as extensively studied as other common flavonoids, its unique chemical structure warrants investigation for potential biological activities. This technical guide provides a consolidated overview of the known physical and chemical properties of **Bidwillol A**, alongside available experimental details.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Bidwillol A** are summarized below. The data is compiled from computational predictions and limited experimental findings.

Property	Value	Source
Chemical Structure	3-[4-hydroxy-2-methoxy-3-(3-methylbut-2-enyl)phenyl]-2H-chromen-7-ol	
Molecular Formula	C ₂₁ H ₂₂ O ₄	[1]
Molecular Weight	338.4 g/mol	[1]
IUPAC Name	3-[4-hydroxy-2-methoxy-3-(3-methylbut-2-enyl)phenyl]-2H-chromen-7-ol	[1]
CAS Number	161099-42-9	[1]
Boiling Point	543.0 ± 50.0 °C at 760 mmHg	
Density	1.2 ± 0.1 g/cm ³	
XLogP3	4.6	[1]
Polar Surface Area	58.9 Å ²	[1]
Natural Sources	Erythrina burtii, Erythrina herbacea, Erythrina variegata	[1]

Spectroscopic Data

Detailed experimental spectroscopic data for **Bidwillol A** is not readily available in public databases. However, the PubChem database indicates the existence of the following spectral information:

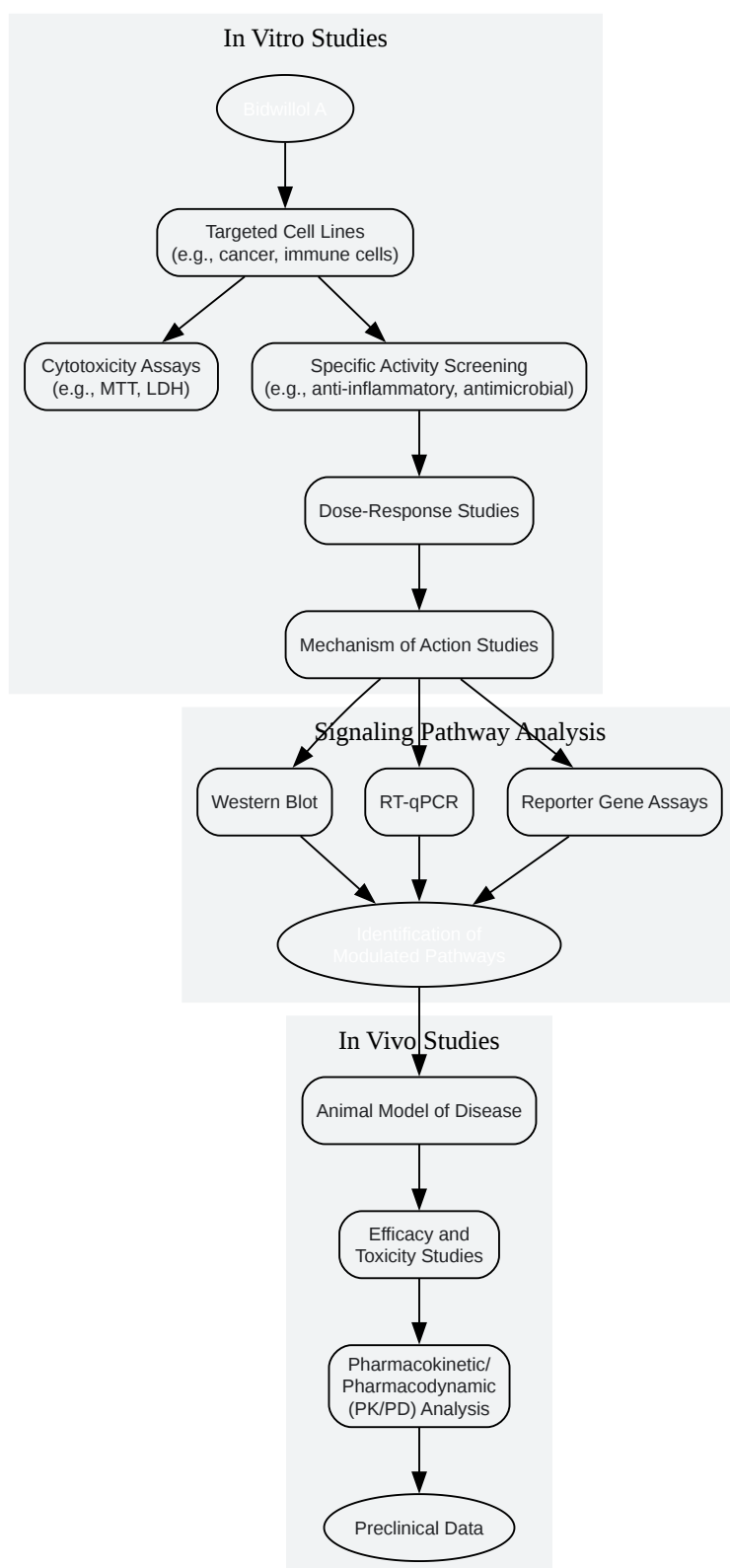
- ¹³C NMR Spectrum: Data is available.[1]
- Mass Spectrometry: GC-MS data is available.[1]

Acquiring the raw or processed data would likely require accessing the original research articles citing this compound.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the isolation, synthesis, or specific analysis of **Bidwillol A** are not extensively documented in readily accessible literature. Researchers interested in working with this compound would likely need to adapt general protocols for the isolation of isoflavonoids from Erythrina species.

General Isolation Workflow for Isoflavonoids from Erythrina Species:



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References

- 1. Nebivolol Acts as a S-Nitrosoglutathione Reductase Inhibitor: A New Mechanism of Action - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Bidwillol A.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b170197#physical-and-chemical-properties-of-bidwillol-a]

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